

# handling and storage conditions for Floctafenine powder

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## Compound Focus: Floctafenine

CAS No.: 23779-99-9

Cat. No.: S528077

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## Floctafenine Handling & Storage Guide

Here are the detailed handling and storage conditions for **Floctafenine** powder, presented for a technical support context.

### Chemical Profile & Storage Specifications

Aspect	Specification
CAS Number	23779-99-9 [1] [2] [3]
Molecular Formula	C <sub>20</sub> H <sub>17</sub> F <sub>3</sub> N <sub>2</sub> O <sub>4</sub> [1] [2]
Molecular Weight	406.36 g/mol [1] [2]
Appearance	White to off-white solid [1]
Recommended Storage (Powder)	-20°C [2]
Shelf Life (Powder)	Up to 24 months at -20°C [2]
Reconstituted Solution (DMSO)	2 weeks at 4°C; 6 months at -80°C [2]

## Safety Data & Handling Protocols

Aspect	Precaution
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long-lasting effects [3].
Personal Protective Equipment (PPE)	Safety goggles, protective gloves, and impervious clothing [3].
Engineering Controls	Use in a well-ventilated area. Provide accessible safety shower and eyewash station [3].
Safe Handling	Avoid inhalation and contact with skin or eyes. Do not eat, drink, or smoke when handling. Avoid dust formation [3].
Spill Management	Absorb spillage with a liquid-binding material (e.g., diatomite). Decontaminate surfaces with alcohol. Collect spillage for approved waste disposal [3].

## Frequently Asked Questions (FAQs)

**Q1: What is the chemical stability of Floctafenine in solution?** Once dissolved in DMSO, stock solutions are best used the same day. For stock solutions made in advance, aliquot and store at **-20°C** for up to one month [2]. Note that **hygroscopic DMSO can impact solubility**, so use newly opened solvent for reconstitution [1].

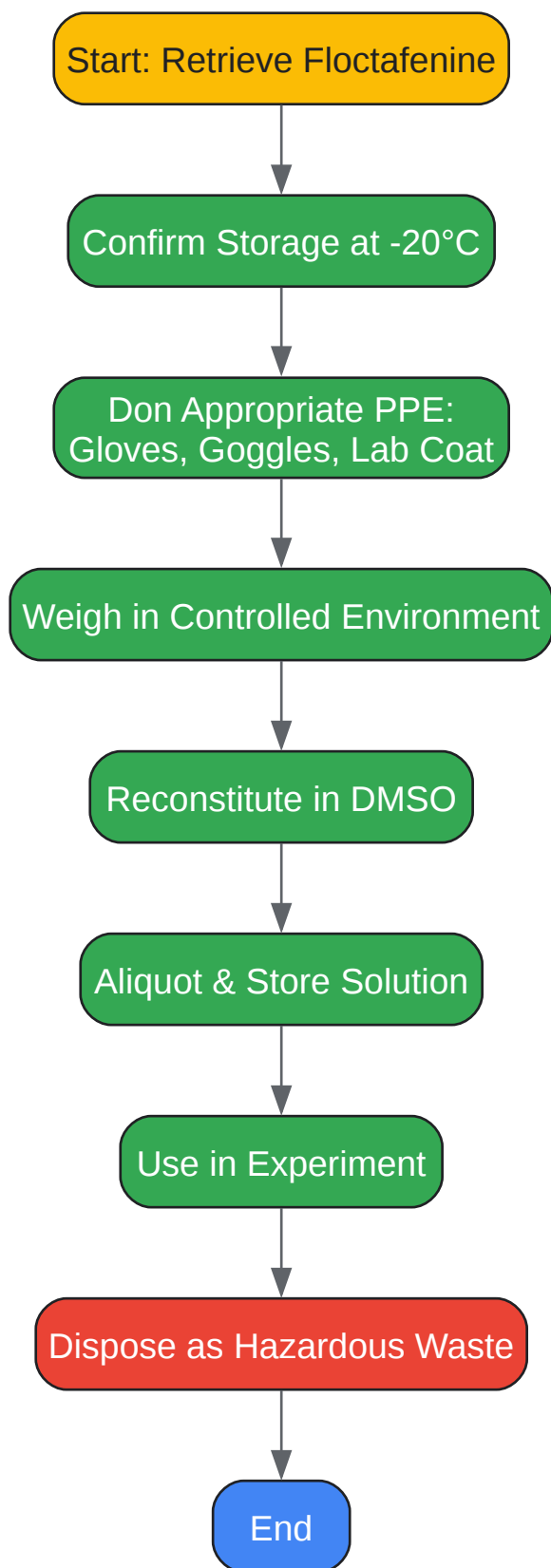
**Q2: What are the primary safety concerns when handling Floctafenine powder?** The main hazards are that it is **harmful if swallowed (H302)** and **very toxic to aquatic life (H410)** [3]. Always wear appropriate PPE, use in a well-ventilated area, and avoid any release into the environment [3].

**Q3: What should I do if I spill Floctafenine powder in the lab?**

- **Personal Precautions:** Wear full protective equipment.
- **Containment:** Prevent the material from entering drains.
- **Clean-up:** Absorb the spill with a suitable binding material and decontaminate surfaces with alcohol.
- **Disposal:** Dispose of all contaminated material according to approved waste disposal protocols [3].

## Experimental Workflow for Handling Floctafenine

The following diagram outlines the key steps for the safe and effective handling of **Floctafenine** in a laboratory setting, from preparation to disposal.



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## References

1. Floctafenine | Analgesic Agent [medchemexpress.com]
2. Floctafenine|23779-99-9|COA [dcchemicals.com]
3. Floctafenine|23779-99-9|MSDS [dcchemicals.com]

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